

Physical and chemical properties of "Cadmium bis(isoundecanoate)"

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Compound of Interest

Compound Name: Cadmium bis(isoundecanoate)

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An In-depth Technical Guide to the Physical and Chemical Properties of **Cadmium Bis(isoundecanoate)**

For the Attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for the physical and chemical properties of **Cadmium bis(isoundecanoate)** (CAS No. 93965-30-1) is limited in publicly available literature. This guide leverages data from closely related cadmium carboxylates, specifically cadmium decanoate, dodecanoate, and octadecanoate, to provide valuable insights. All data presented for these analogous compounds should be considered as estimations for **Cadmium bis(isoundecanoate)** and used for guidance purposes.

Introduction

Cadmium bis(isoundecanoate), a cadmium salt of isoundecanoic acid, belongs to the class of metal carboxylates. These compounds have historically been used as stabilizers in the production of polyvinyl chloride (PVC) plastics. However, due to the inherent toxicity of cadmium, their industrial applications are diminishing. For researchers in drug development and toxicology, understanding the properties of cadmium-containing compounds is crucial for evaluating potential biological interactions and toxicological profiles. The toxicity of cadmium carboxylates is primarily attributed to the cadmium ion. This guide provides a comprehensive overview of the known physical and chemical properties of analogous cadmium carboxylates, detailed experimental protocols for their characterization, and an exploration of cadmium-induced cellular signaling pathways relevant to biomedical research.

Physical and Chemical Properties

Quantitative data for **Cadmium bis(isoundecanoate)** is not readily available. Therefore, this section presents data for a series of linear-chain cadmium carboxylates. Isoundecanoic acid is a branched-chain carboxylic acid, which may influence properties such as melting point and viscosity compared to its linear counterparts. Generally, branched chains can lead to lower melting points and different viscosity profiles.

General Properties of Cadmium bis(isoundecanoate)

Property	Value	Source
CAS Number	93965-30-1	[1]
Molecular Formula	C ₂₂ H ₄₂ CdO ₄	[1]
Molecular Weight	482.98 g/mol	

Physical Properties of Analogous Molten Cadmium Carboxylates

The following tables summarize the density and viscosity of molten cadmium decanoate (C10), cadmium dodecanoate (C12), and cadmium octadecanoate (C18) at various temperatures. This data can be used to estimate the behavior of **Cadmium bis(isoundecanoate)** in a molten state.

Table 1: Density of Molten Cadmium Carboxylates at Various Temperatures[\[2\]](#)

Temperature (°C)	Cadmium Decanoate (g/cm ³)	Cadmium Dodecanoate (g/cm ³)	Cadmium Octadecanoate (g/cm ³)
110	-	-	1.033
120	-	1.051	1.025
130	-	1.043	1.017
140	-	1.035	1.009
150	1.104	1.027	1.001
160	1.096	1.019	0.993
170	1.088	1.011	0.985
180	1.080	1.003	0.977
190	1.072	0.995	0.969
200	1.064	0.987	0.961

Table 2: Viscosity of Molten Cadmium Carboxylates at Various Temperatures[2]

Temperature (°C)	Cadmium Decanoate (cP)	Cadmium Dodecanoate (cP)	Cadmium Octadecanoate (cP)
110	-	-	108.9
120	-	89.1	81.3
130	-	67.6	62.0
140	-	52.5	48.4
150	48.4	41.7	38.6
160	39.1	33.6	31.2
170	32.0	27.5	25.6
180	26.5	22.8	21.4
190	22.1	19.1	18.0
200	18.6	16.2	15.2

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of cadmium carboxylates.

Synthesis of Cadmium Carboxylates

Objective: To synthesize cadmium carboxylates from cadmium oxide and the corresponding carboxylic acid.

Materials:

- Cadmium oxide (CdO)
- Isoundecanoic acid (or other desired carboxylic acid)
- Toluene (or another suitable high-boiling point solvent)
- Methanol

- Filter paper
- Round-bottom flask with a reflux condenser and a Dean-Stark trap
- Heating mantle with a magnetic stirrer
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- In a round-bottom flask, add a stoichiometric amount of cadmium oxide and a slight excess of isoundecanoic acid.
- Add toluene to the flask to facilitate the reaction and azeotropically remove the water produced.
- Assemble the reflux condenser and Dean-Stark trap.
- Heat the mixture to reflux with vigorous stirring. The water produced during the reaction will be collected in the Dean-Stark trap.
- Continue the reaction until no more water is collected, indicating the completion of the reaction.
- Allow the reaction mixture to cool to room temperature.
- The product, if solid at room temperature, can be isolated by filtration. If the product is soluble in the solvent, the solvent can be removed under reduced pressure.
- Wash the isolated product with a suitable solvent like methanol to remove any unreacted carboxylic acid.
- Dry the final product in a vacuum oven at a moderate temperature.

Characterization Methods

Objective: To determine the melting point range of the synthesized cadmium carboxylate.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Ensure the sample is dry and in a fine powdered form. If necessary, gently grind the sample using a mortar and pestle.[3][4][5]
- Load the sample into a capillary tube by tapping the open end into the powder until a small amount enters the tube.[3][5]
- Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end. The packed sample height should be 2-3 mm.[3]
- Place the capillary tube into the heating block of the melting point apparatus.[3]
- Set the heating rate to a rapid setting to quickly approach the expected melting point (if known).
- Approximately 15-20°C below the expected melting point, reduce the heating rate to 1-2°C per minute.[3]
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the entire sample has melted (the completion of melting).
- The recorded range is the melting point of the sample.

Objective: To determine the viscosity of the molten cadmium carboxylate at various temperatures.

Apparatus:

- Rotational viscometer with a high-temperature adapter
- Heating mantle or furnace capable of maintaining a stable temperature
- Temperature controller and probe

Procedure:

- Calibrate the viscometer using a standard fluid of known viscosity at the desired temperature.
- Melt the cadmium carboxylate sample in a suitable container.
- Place the molten sample in the viscometer's sample chamber, which is pre-heated to the desired temperature.
- Allow the sample to reach thermal equilibrium.
- Lower the viscometer spindle into the molten sample to the correct immersion depth.
- Begin the measurement at a specified rotational speed and record the viscosity reading.
- Repeat the measurement at different temperatures to obtain a viscosity-temperature profile.
- Refer to standard test methods like ASTM D2196 for detailed procedures on rheological properties of non-Newtonian materials.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To identify the characteristic functional groups and confirm the formation of the cadmium carboxylate salt.

Apparatus:

- FTIR spectrometer with an appropriate sample holder (e.g., ATR or KBr pellet press)

Procedure:

- Obtain a background spectrum of the empty sample holder.

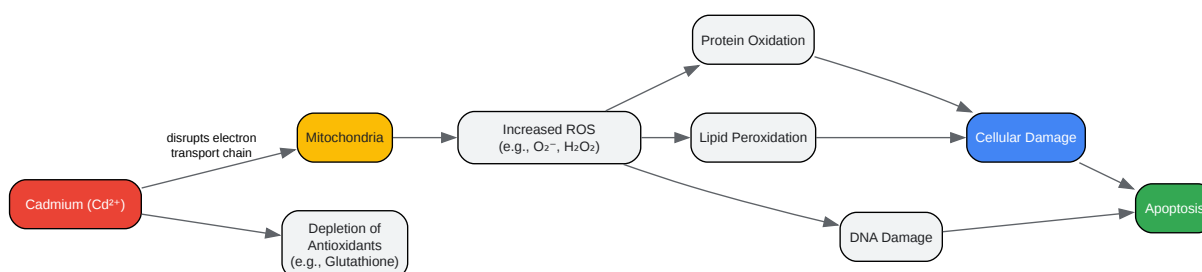
- Place a small amount of the dried sample onto the sample holder. If using the KBr pellet method, mix a small amount of the sample with dry KBr powder and press it into a transparent pellet.
- Acquire the FTIR spectrum of the sample over a suitable wavenumber range (typically 4000-400 cm^{-1}).
- Analyze the spectrum for the characteristic absorption bands. Key features to look for in cadmium carboxylates include:
 - The disappearance of the broad O-H stretch from the carboxylic acid (around 3000 cm^{-1}).
 - The disappearance of the C=O stretch of the carboxylic acid (around 1700 cm^{-1}).
 - The appearance of strong asymmetric (around 1550-1610 cm^{-1}) and symmetric (around 1380-1420 cm^{-1}) stretching vibrations of the carboxylate anion (COO^-).^[9]

Cadmium-Induced Signaling Pathways

Cadmium is a non-essential heavy metal that is toxic to cells even at low concentrations. Its toxicity stems from its ability to interfere with various cellular processes. For drug development professionals, understanding these pathways is crucial for assessing the potential for cadmium-related toxicity of candidate molecules and for developing strategies to mitigate such effects.

Oxidative Stress and Apoptosis

Cadmium is a potent inducer of oxidative stress, a condition characterized by an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify these reactive products. This is a primary mechanism of cadmium-induced toxicity.

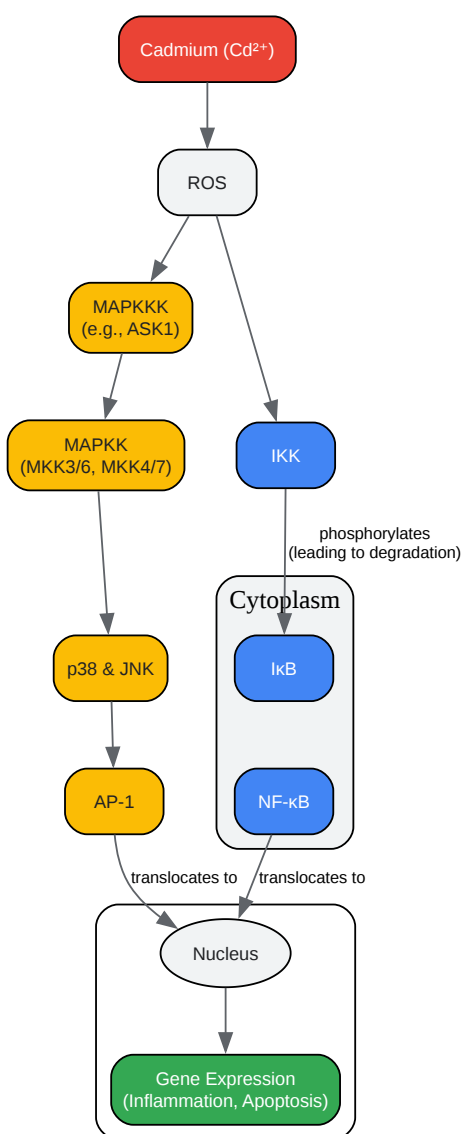


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Caption: Cadmium-induced oxidative stress leading to cellular damage and apoptosis.

Mitogen-Activated Protein Kinase (MAPK) and NF- κ B Signaling

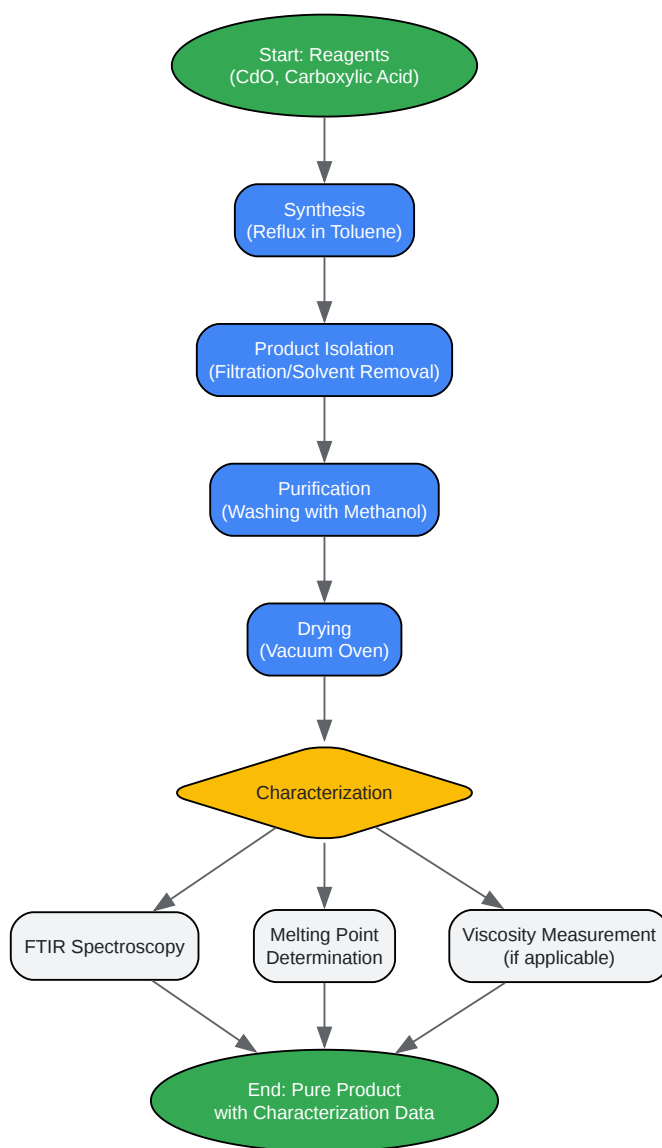
Cadmium can activate several stress-responsive signaling pathways, including the MAPK and NF- κ B pathways. These pathways are central regulators of cellular processes such as inflammation, proliferation, and cell death.

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Caption: Activation of MAPK and NF- κ B signaling pathways by cadmium.

Experimental Workflow: Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of cadmium carboxylates in a research setting.



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Caption: A typical experimental workflow for the synthesis and characterization of cadmium carboxylates.

Conclusion

While specific data for **Cadmium bis(isoundecanoate)** is sparse, this guide provides a robust framework for understanding its likely physical and chemical properties through the examination of analogous cadmium carboxylates. The detailed experimental protocols offer practical guidance for the synthesis and characterization of this and similar compounds. Furthermore, the elucidation of key cadmium-induced signaling pathways provides a critical foundation for researchers in drug development and toxicology to assess the potential biological impacts of cadmium-containing substances. It is imperative that all work with cadmium compounds be conducted with appropriate safety precautions due to their inherent toxicity.

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